

# a biological activity spectrum of Sedaxane against plant pathogens

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## Compound of Interest

Compound Name: Sedaxane

Cat. No.: B1681717

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An In-depth Technical Guide to the Biological Activity Spectrum of **Sedaxane**

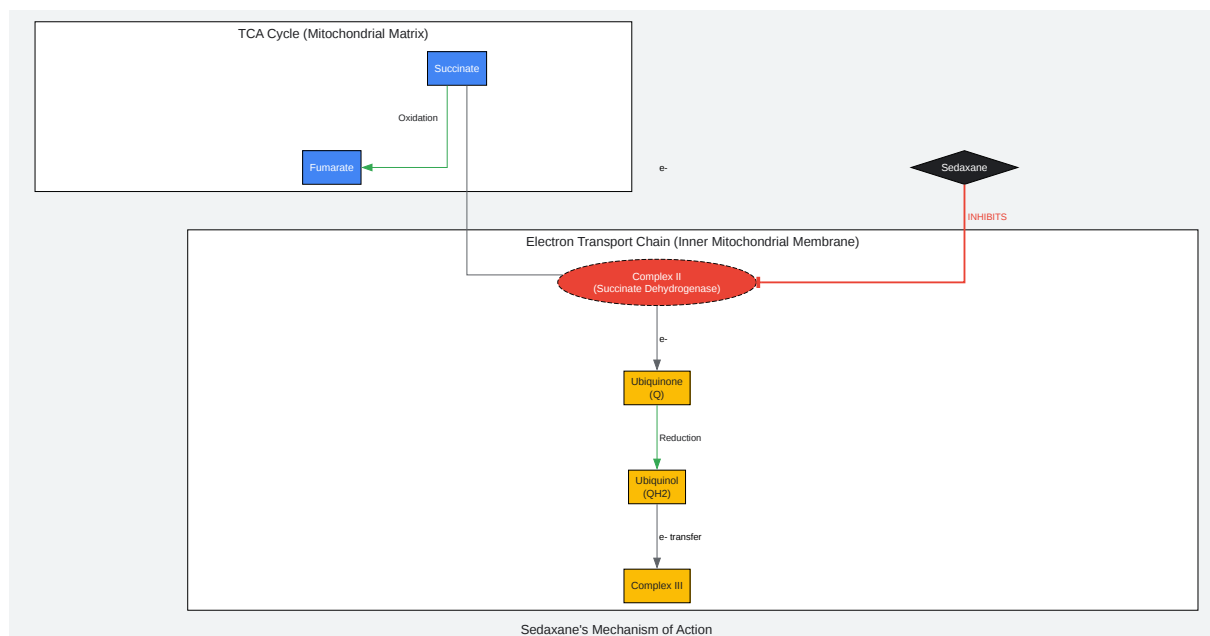
## Introduction

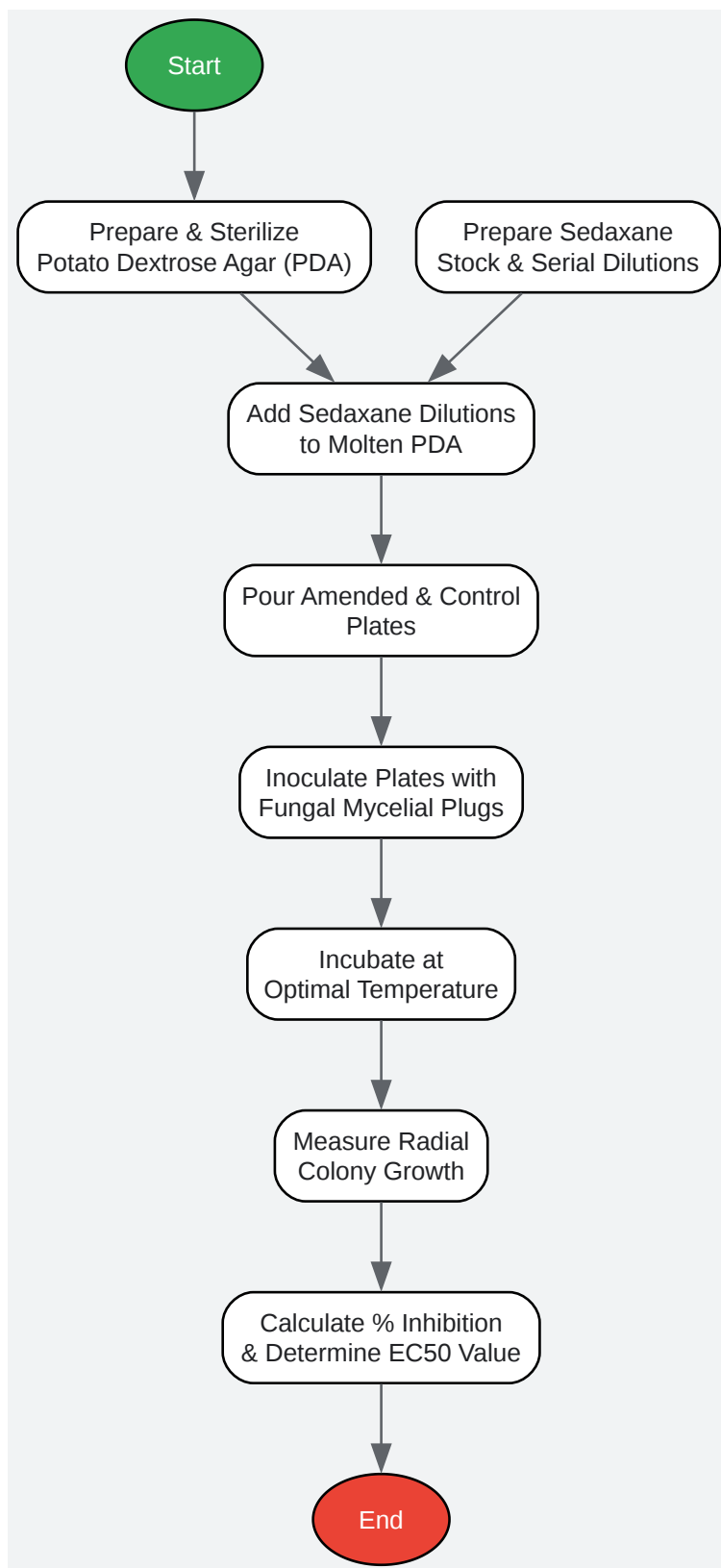
**Sedaxane** is a broad-spectrum fungicide developed by Syngenta for the control of seed- and soil-borne diseases across a wide range of agricultural crops.[1] As a member of the pyrazole-carboxamide chemical class, **Sedaxane** is classified as a Succinate Dehydrogenase Inhibitor (SDHI).[2][3] Its physicochemical properties have been optimized for seed treatment applications, providing both localized and systemic protection to the seed and emerging root system.[1][4] This technical guide provides a comprehensive overview of **Sedaxane's** mechanism of action, its spectrum of activity against key plant pathogens, and the experimental protocols used to evaluate its efficacy.

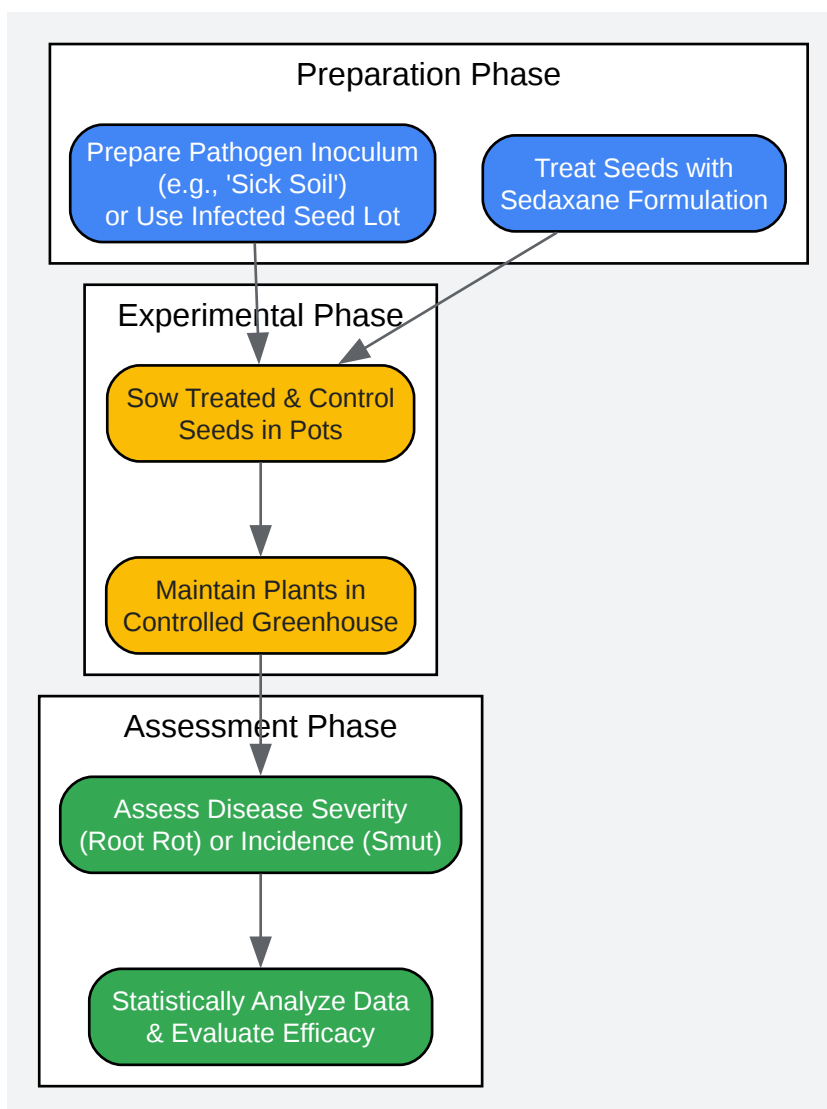
## Mechanism of Action: Succinate Dehydrogenase Inhibition

The primary mode of action for **Sedaxane** is the inhibition of the enzyme succinate dehydrogenase (SDH), also known as Complex II, in the mitochondrial respiratory chain of fungi.[4][5] SDH is a critical enzyme that functions in both the tricarboxylic acid (TCA) cycle and the electron transport chain.[6] It catalyzes the oxidation of succinate to fumarate in the TCA cycle while simultaneously reducing ubiquinone to ubiquinol in the electron transport chain.[6]

By binding to the quinone reduction site (Q-site) of the SDH complex, **Sedaxane** blocks this electron transfer to ubiquinone.[1] This disruption halts the production of ATP, the essential energy currency of the cell, ultimately leading to the cessation of fungal growth and cell death. [4] This targeted action provides potent fungicidal activity.







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